

Application Note: Quantitative Analysis of Desvenlafaxine in Human Plasma by LC-MS/MS

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Compound of Interest

Compound Name: Desvenlafaxine-d6

Cat. No.: B602748

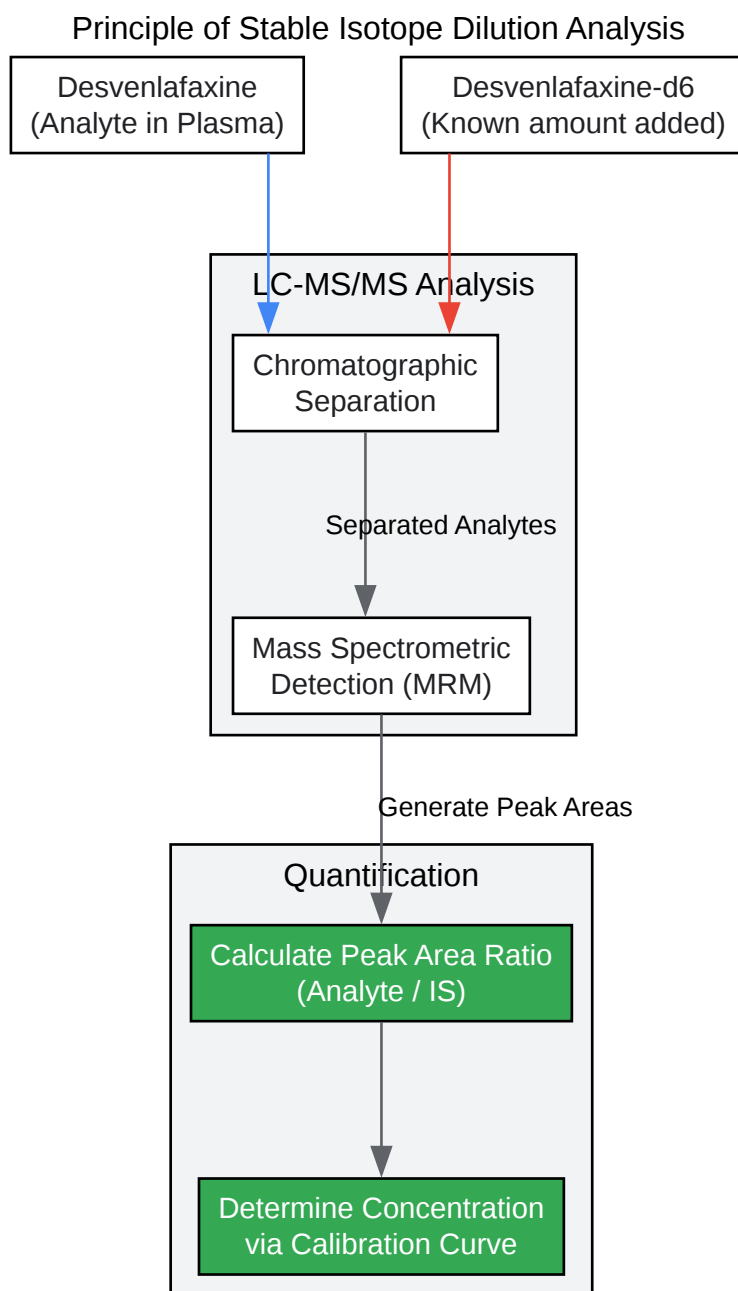
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Audience: Researchers, scientists, and drug development professionals.

Abstract: This application note details a robust, sensitive, and specific liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantitative analysis of Desvenlafaxine in human plasma. The protocol utilizes **Desvenlafaxine-d6**, a stable isotope-labeled internal standard (IS), to ensure high accuracy and precision, making it suitable for pharmacokinetic studies, bioequivalence assessments, and therapeutic drug monitoring. The method employs a straightforward liquid-liquid extraction (LLE) for sample preparation and multiple reaction monitoring (MRM) for detection, providing excellent sensitivity and selectivity.

Principle of Analysis

The quantitative analysis is based on the principle of liquid chromatography-tandem mass spectrometry (LC-MS/MS). Following extraction from human plasma, Desvenlafaxine and its stable isotope-labeled internal standard, **Desvenlafaxine-d6**, are chromatographically separated from endogenous plasma components. A triple quadrupole mass spectrometer, operating in the positive electrospray ionization (ESI) and Multiple Reaction Monitoring (MRM) mode, is used for detection.^{[1][2][3]} The MRM transitions for each compound provide the necessary selectivity for accurate quantification in a complex biological matrix.^[3] The concentration of Desvenlafaxine is determined by comparing the peak area ratio of the analyte to the internal standard against a calibration curve. The use of **Desvenlafaxine-d6** compensates for variability during sample preparation and ionization.^{[1][3]}



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Caption: The principle of using a stable isotope-labeled internal standard.

Materials, Methods, and Instrumentation

Reagents and Chemicals

- Desvenlafaxine (Reference Standard)

- **Desvenlafaxine-d6** (Internal Standard)
- Methanol (LC-MS Grade)
- Acetonitrile (LC-MS Grade)
- Ammonium Acetate (LC-MS Grade)
- Formic Acid (LC-MS Grade)
- Deionized Water (18.2 MΩ·cm)
- Drug-free Human Plasma (K2EDTA)

Instrumentation

- **Liquid Chromatography System:** A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.[\[3\]](#)
- **Mass Spectrometer:** A triple quadrupole mass spectrometer equipped with a positive electrospray ionization (ESI) source.[\[3\]](#)

Chromatographic and Mass Spectrometric Conditions

The operational parameters for the LC-MS/MS system are summarized in the tables below. These conditions are based on established methods for achieving optimal separation and detection.[\[1\]](#)[\[2\]](#)

Table 1: Chromatographic Conditions

Parameter	Setting
Column	Thermo-BDS Hypersil C8 (50 x 4.6 mm, 3 μ m)[1][2]
Mobile Phase	5 mM Ammonium Acetate Buffer : Methanol (20:80, v/v)[1][2]
Flow Rate	0.80 mL/min[1][2]
Injection Volume	10 μ L
Column Temp.	40 $^{\circ}$ C

| Run Time | ~3.0 minutes |

Table 2: Mass Spectrometer Parameters

Parameter	Setting
Ionization Mode	Electrospray Ionization (ESI), Positive[1][2]
Detection Mode	Multiple Reaction Monitoring (MRM)[1][2]
MRM Transition (Desvenlafaxine)	m/z 264.2 $\rightarrow$ 58.1[1][2]
MRM Transition (Desvenlafaxine-d6)	m/z 270.2 $\rightarrow$ 64.1[1][2]
Ion Source Temp.	500 $^{\circ}$ C
Ion Spray Voltage	5500 V
Curtain Gas	30 psi

| Collision Gas | Medium |

Experimental Protocols

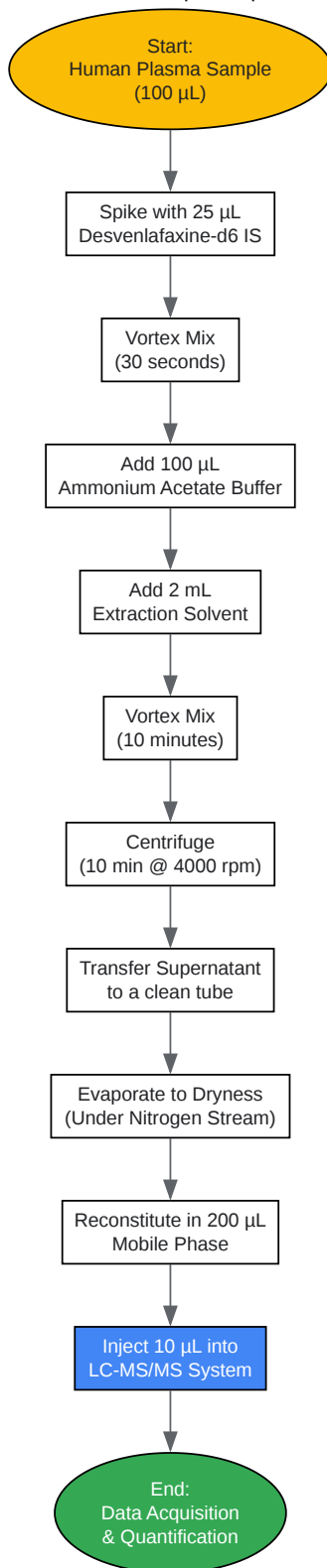
Protocol 1: Preparation of Stock and Working Solutions

- Primary Stock Solutions (1 mg/mL): Accurately weigh ~10 mg of Desvenlafaxine and **Desvenlafaxine-d6** reference standards into separate 10 mL volumetric flasks. Dissolve and bring to volume with methanol.
- Working Standard Solutions: Prepare serial dilutions of the Desvenlafaxine stock solution with a 50:50 methanol/water mixture to create calibration standards.
- Internal Standard (IS) Working Solution (100 ng/mL): Dilute the **Desvenlafaxine-d6** primary stock solution with a 50:50 methanol/water mixture.

Protocol 2: Sample Preparation (Liquid-Liquid Extraction)

This protocol outlines the extraction of Desvenlafaxine and the internal standard from human plasma samples.

Experimental Workflow for Sample Preparation and Analysis

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Caption: Workflow for plasma sample preparation and analysis.

- Aliquoting: Pipette 100 µL of human plasma (calibration standard, QC, or unknown sample) into a 2 mL polypropylene centrifuge tube.
- Internal Standard Addition: Add 25 µL of the **Desvenlafaxine-d6** working solution to each tube.
- Extraction: Add 100 µL of 5mM ammonium acetate buffer followed by 2 mL of the extraction solvent (e.g., methyl tert-butyl ether).
- Mixing: Vortex the tubes for 10 minutes to ensure thorough mixing.
- Centrifugation: Centrifuge the samples at 4000 rpm for 10 minutes to separate the organic and aqueous layers.
- Supernatant Transfer: Carefully transfer the upper organic layer into a clean tube.
- Evaporation: Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitution: Reconstitute the dried residue in 200 µL of the mobile phase. Vortex briefly.
- Injection: Transfer the reconstituted sample to an autosampler vial for injection into the LC-MS/MS system.

Method Validation Summary

The method was validated according to regulatory guidelines. The results demonstrate the method is linear, accurate, precise, and stable for the intended application.

Table 3: Linearity and Range

Parameter	Result
Linearity Range	1.00 - 400.35 ng/mL[1][2]
Correlation Coefficient (r ²)	≥ 0.9994[1][2]
Calibration Model	Linear, 1/x ² weighting

| Lower Limit of Quantification (LLOQ) | 1.00 ng/mL[1][2] |

Table 4: Precision and Accuracy

QC Level	Concentration (ng/mL)	Intra-day Precision (%CV)	Intra-day Accuracy (%)	Inter-day Precision (%CV)	Inter-day Accuracy (%)
LLOQ	1.00	5.5[1][2]	107.4[1][2]	6.8[1][2]	99.5[1][2]
Low QC	3.00	3.1[1][2]	98.7[1][2]	4.5[1][2]	96.2[1][2]
Mid QC	200	0.7[1][2]	95.3[1][2]	1.9[1][2]	93.4[1][2]
High QC	350	2.4[1][2]	97.6[1][2]	3.2[1][2]	95.8[1][2]

Precision and accuracy values are based on representative data from published methods.[1][2]

Table 5: Stability Studies Summary

Stability Condition	Duration	Result
Bench-Top Stability	24 hours at Room Temp.	Stable[1][2]
Freeze-Thaw Stability	3 Cycles	Stable[1][2]
Long-Term Stability	90 days at -70 °C	Stable[1][2]

| Autosampler Stability| 48 hours at 10 °C | Stable |

Conclusion

The described LC-MS/MS method provides a reliable, sensitive, and specific approach for the quantitative determination of Desvenlafaxine in human plasma.[3] The use of a deuterated internal standard, **Desvenlafaxine-d6**, ensures high accuracy and precision.[1] The straightforward liquid-liquid extraction procedure makes this method highly suitable for high-throughput analysis in clinical research and pharmacokinetic studies. The method has been validated and demonstrates excellent performance in terms of linearity, accuracy, precision, and stability.[1][2]

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